

In-Depth Technical Guide: Boc-Leu-Ser-Thr-Arg-AMC

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Compound of Interest

Compound Name: *Boc-Leu-Ser-Thr-Arg-AMC*

Cat. No.: *B15624219*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fluorogenic peptide substrate **Boc-Leu-Ser-Thr-Arg-AMC**, its physicochemical properties, and its applications in enzymatic assays, particularly for Activated Protein C (APC) and the trypsin-like activity of the proteasome. Detailed experimental protocols and a summary of a key signaling pathway are included to facilitate its use in research and drug development.

Physicochemical Properties

Boc-Leu-Ser-Thr-Arg-AMC, also known as t-Butyloxycarbonyl-L-Leucyl-L-Seryl-L-Threonyl-L-Arginine 4-Methyl-Coumaryl-7-Amide, is a synthetic peptide widely used as a fluorogenic substrate in biochemical assays. Its cleavage by specific proteases releases the fluorescent molecule 7-amino-4-methylcoumarin (AMC), which allows for the kinetic measurement of enzyme activity.

Property	Value
Molecular Formula	C ₃₄ H ₅₂ N ₈ O ₁₀
Molecular Weight	732.82 g/mol
CAS Number	73554-93-5
Appearance	White to off-white solid
Solubility	Soluble in DMSO
Excitation Wavelength	340-380 nm
Emission Wavelength	440-460 nm

Applications in Enzymatic Assays

Boc-Leu-Ser-Thr-Arg-AMC is a versatile substrate for a range of serine proteases. Its primary applications are in the measurement of Activated Protein C (APC) activity and the trypsin-like activity of the 20S and 26S proteasomes. It has also been reported as a substrate for other enzymes, including certain keratin-hydrolyzing enzymes.

Activated Protein C (APC) Assay

Activated Protein C is a crucial anticoagulant and cytoprotective enzyme. Assays measuring its activity are vital in hematology and inflammation research. For the amidolytic activity of bovine APC towards **Boc-Leu-Ser-Thr-Arg-AMC**, the following kinetic parameters have been determined: a K_m of 3.3×10^{-4} M and a k_{cat} of 8.4 s^{-1} . Optimal conditions for this assay are at a pH of 8.5, with the presence of 0.1 M NaCl and 1 mM CaCl₂ being necessary for maximal activity.

Proteasome Activity Assay

The proteasome is a multi-catalytic protease complex responsible for protein degradation in eukaryotic cells. It possesses three main proteolytic activities: chymotrypsin-like, trypsin-like, and caspase-like. **Boc-Leu-Ser-Thr-Arg-AMC** is a specific substrate for the trypsin-like activity, which cleaves after basic amino acid residues.

Experimental Protocols

Protocol 1: Measurement of Trypsin-Like Proteasome Activity

This protocol outlines a method for measuring the trypsin-like activity of the proteasome in cell lysates using **Boc-Leu-Ser-Thr-Arg-AMC**.

Materials:

- **Boc-Leu-Ser-Thr-Arg-AMC**
- DMSO
- Assay Buffer: 20 mM Tris (pH 7.1 at 37°C), 50 mM NaCl, 2 mM β -mercaptoethanol
- Cell lysate containing proteasomes
- Proteasome inhibitor (e.g., MG132)
- 96-well black microplate
- Fluorometric plate reader

Procedure:

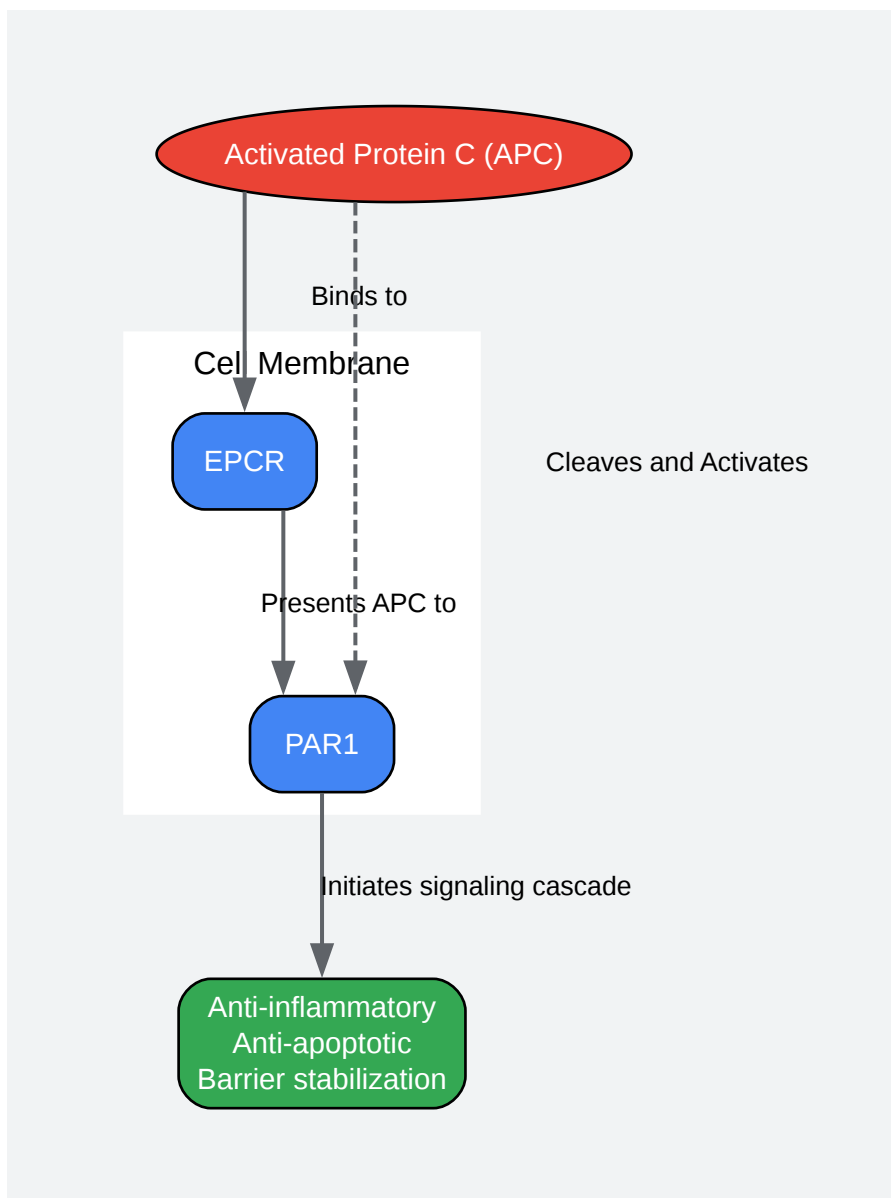
- **Substrate Stock Solution Preparation:** Prepare a 50 mM stock solution of **Boc-Leu-Ser-Thr-Arg-AMC** in DMSO.
- **Working Substrate Solution Preparation:** Prepare a 2X (e.g., 200 μ M) working solution by diluting the stock solution in pre-warmed (37°C) Assay Buffer.
- **Sample Preparation:** Add up to 50 μ L of cell lysate to individual wells of the 96-well plate. If the sample volume is less than 50 μ L, adjust the volume to 50 μ L with Assay Buffer.
- **Control Preparation:** For each sample, prepare a parallel control well containing a specific proteasome inhibitor (e.g., 100 μ M MG132). Pre-incubate the sample with the inhibitor for at least 10 minutes before adding the substrate.

- **Reaction Initiation:** Add 50 μL of the 2X working substrate solution to each well to initiate the reaction. The final substrate concentration will be 1X (e.g., 100 μM).
- **Fluorescence Measurement:** Immediately place the plate in a fluorometric plate reader pre-set to 37°C. Measure the fluorescence intensity kinetically for 20-30 minutes, with excitation at ~360 nm and emission at ~460 nm.
- **Data Analysis:** The rate of AMC release is proportional to the enzyme activity. Calculate the trypsin-like proteasome activity by subtracting the rate of fluorescence increase in the inhibitor-treated control wells from the rate in the untreated wells.

Signaling Pathway

Activated Protein C (APC) Cytoprotective Signaling

Boc-Leu-Ser-Thr-Arg-AMC is a valuable tool for studying the activity of APC, a key enzyme in a significant cytoprotective signaling pathway. The binding of APC to the Endothelial Protein C Receptor (EPCR) on the cell surface leads to the proteolytic cleavage and activation of Protease-Activated Receptor 1 (PAR1). This initiates a cascade of intracellular signals that result in anti-inflammatory, anti-apoptotic, and endothelial barrier-stabilizing effects.



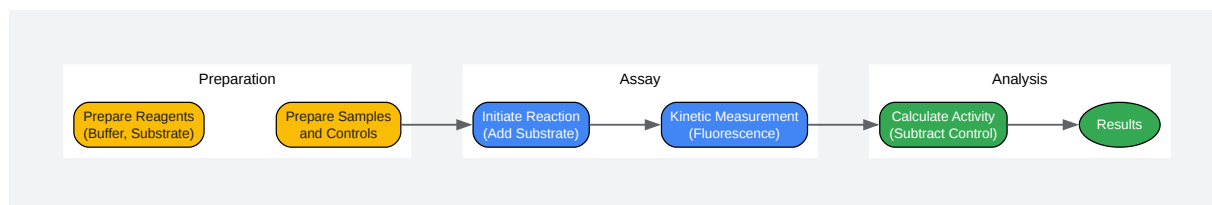
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Caption: Activated Protein C (APC) signaling pathway.

Experimental Workflow

Enzymatic Assay Workflow

The following diagram illustrates the general workflow for conducting an enzymatic assay using **Boc-Leu-Ser-Thr-Arg-AMC**.



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Caption: General workflow for a fluorogenic enzymatic assay.

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